

Application Notes and Protocols: Potentiostatic Polarization Techniques for Studying Diethanolamine Inhibition Effects

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Compound of Interest

Compound Name: Diethanolamine

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Introduction

Corrosion poses a significant challenge across various industries, including infrastructure, transportation, and oil and gas.[1] The use of corrosion inhibitors is a primary strategy to mitigate the degradation of metallic materials. **Diethanolamine** (DEA), an organic compound, has demonstrated notable efficacy as a corrosion inhibitor, particularly for mild steel in acidic environments.[2][3] This document provides detailed application notes and experimental protocols for utilizing potentiostatic polarization techniques to evaluate the corrosion inhibition properties of **Diethanolamine**.

Potentiodynamic polarization is an electrochemical method used to determine the corrosion rate of a material. By varying the potential of a metal sample in a corrosive environment and measuring the resulting current, a polarization curve is generated. This curve provides valuable information about the corrosion process, including the corrosion potential (E_{corr}) and corrosion current density (i_{corr}). From these parameters, the inhibition efficiency of a substance like DEA can be accurately calculated. DEA functions as a mixed-type inhibitor, meaning it reduces both the anodic and cathodic reactions of the corrosion process.[2][3] Its inhibitory action is attributed to its ability to buffer the pH of the solution and, more importantly, to adsorb onto the metal surface, forming a protective layer that impedes the corrosive process.[2][3]

Data Presentation

The following tables summarize the quantitative data on the corrosion inhibition performance of **Diethanolamine** (DEA) on mild steel in a 0.5 M sulfuric acid (H_2SO_4) solution at 303 K. The data is derived from potentiostatic polarization studies.

Table 1: Corrosion Parameters for Mild Steel in 0.5 M H_2SO_4 with and without **Diethanolamine** (DEA)

Inhibitor Concentration (M)	Corrosion Potential (E_{corr}) (mV vs. SCE)	Corrosion Current Density (i_{corr}) ($\mu\text{A}/\text{cm}^2$)	Inhibition Efficiency (%IE)
Blank (0)	-480	1150	-
1×10^{-7}	-478	512	55.3
1×10^{-6}	-475	398	65.4
1×10^{-5}	-472	263	77.1
1×10^{-4}	-470	182	84.2
1×10^{-3}	-465	130	88.7

Data sourced from Singh et al.[\[2\]](#)

Table 2: Anodic and Cathodic Tafel Slopes for Mild Steel in 0.5 M H_2SO_4 with and without **Diethanolamine** (DEA)

Inhibitor Concentration (M)	Anodic Tafel Slope (β_a) (mV/dec)	Cathodic Tafel Slope (β_c) (mV/dec)
Blank (0)	75	125
1×10^{-7}	80	130
1×10^{-6}	82	135
1×10^{-5}	85	140
1×10^{-4}	88	145
1×10^{-3}	92	150

Data sourced from Singh et al.[\[2\]](#)

Experimental Protocols

This section outlines the detailed methodology for conducting potentiostatic polarization studies to evaluate the inhibition effect of **Diethanolamine** on mild steel corrosion in an acidic medium.

Materials and Equipment

- Working Electrode: Mild steel specimen with a known surface area (e.g., 1 cm²). The composition of the mild steel should be characterized (e.g., C=0.15%, Mn=1.02%, Si=0.025%, P=0.025%, and the remainder Fe).[\[2\]](#)
- Reference Electrode: Saturated Calomel Electrode (SCE).
- Counter Electrode: Platinum wire or graphite rod.
- Corrosive Medium: 0.5 M Sulfuric Acid (H₂SO₄) solution, prepared from analytical grade H₂SO₄ and distilled water.
- Inhibitor: **Diethanolamine** (DEA) of analytical grade.
- Electrochemical Workstation: Potentiostat/Galvanostat capable of performing potentiodynamic polarization scans.

- Electrochemical Cell: A three-electrode cell assembly.
- Polishing Materials: Emery papers of various grades (e.g., 150, 320, 400, 600 grit).
- Degreasing Solvent: Acetone.
- Mounting Resin: Epoxy resin or similar insulating material.

Preparation of Working Electrode

- Cut the mild steel into specimens of the desired size (e.g., 1 cm x 1 cm).
- Solder an insulated copper wire to one side of the specimen for electrical connection.
- Mechanically polish the surface of the mild steel specimen using successively finer grades of emery paper to achieve a smooth and uniform surface.
- Degrease the polished specimen by washing with acetone and then rinse with distilled water.
- Dry the specimen thoroughly.
- Mount the specimen in epoxy resin, leaving a defined surface area (e.g., 1 cm²) exposed to the corrosive environment. Ensure the edges and the back of the specimen are completely sealed.

Preparation of Test Solutions

- Blank Solution: Prepare a 0.5 M H₂SO₄ solution by carefully adding the required volume of concentrated H₂SO₄ to distilled water.
- Inhibitor Solutions: Prepare a series of test solutions by adding different concentrations of **Diethanolamine** (e.g., 10⁻⁷ M to 10⁻³ M) to the 0.5 M H₂SO₄ solution.

Potentiodynamic Polarization Measurement

- Assemble the three-electrode cell with the prepared mild steel working electrode, the saturated calomel reference electrode, and the platinum counter electrode.
- Fill the cell with the test solution (either the blank or one of the inhibitor solutions).

- Immerse the electrodes in the solution and allow the system to stabilize for a sufficient time (e.g., 30 minutes) to reach a steady open-circuit potential (OCP).
- Perform the potentiodynamic polarization scan by sweeping the potential from a cathodic potential to an anodic potential relative to the OCP (e.g., from -250 mV to +250 mV vs. OCP) at a slow scan rate (e.g., 1 mV/s).
- Record the resulting current density as a function of the applied potential.

Data Analysis

- Plot the potentiodynamic polarization curve as the logarithm of the current density ($\log i$) versus the electrode potential (E). This is known as a Tafel plot.
- Identify the linear regions of the anodic and cathodic branches of the Tafel plot.
- Extrapolate the linear Tafel segments to the corrosion potential (E_{corr}). The intersection point of the extrapolated lines gives the corrosion current density (i_{corr}).
- Calculate the inhibition efficiency (%IE) using the following equation:

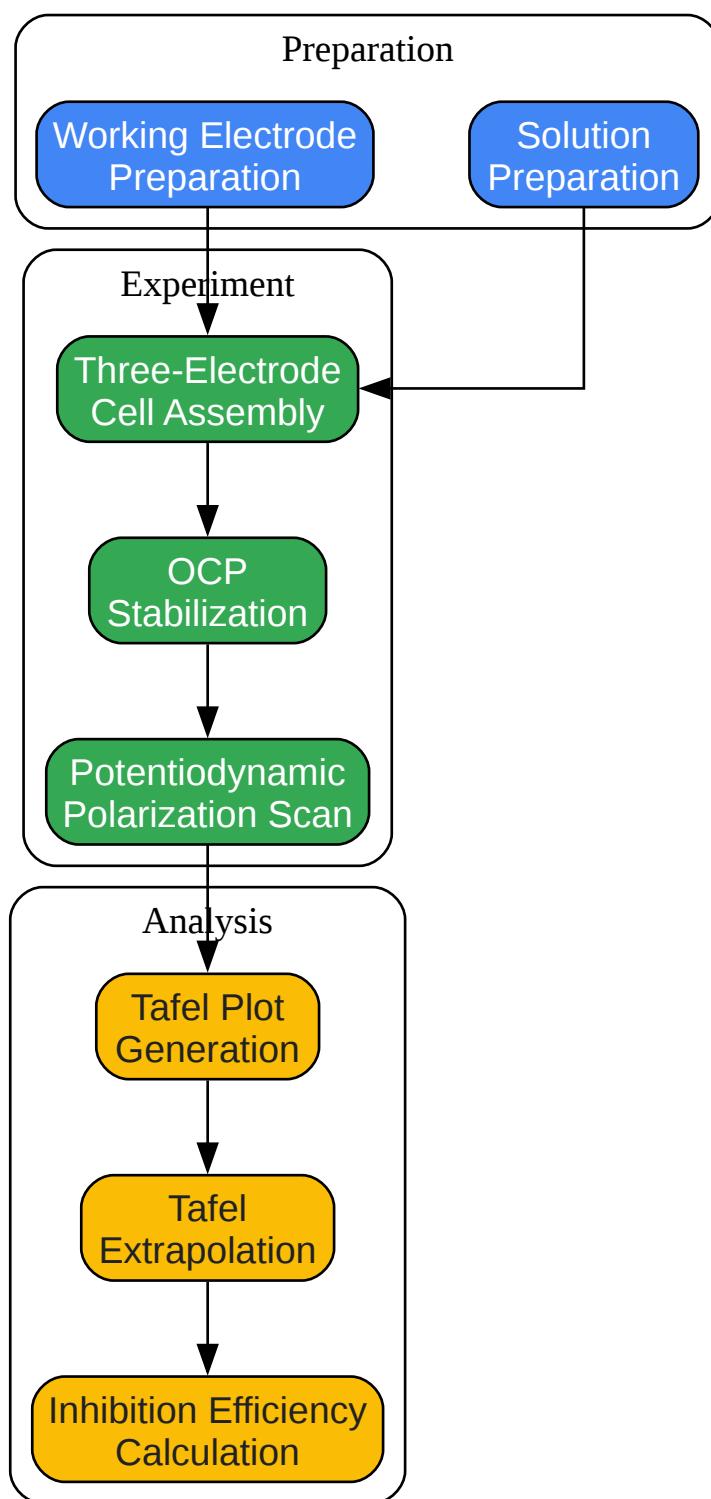
$$\%IE = [(i_{\text{corr}}(\text{blank}) - i_{\text{corr}}(\text{inhibitor})) / i_{\text{corr}}(\text{blank})] \times 100$$

where:

- $i_{\text{corr}}(\text{blank})$ is the corrosion current density in the absence of the inhibitor.
- $i_{\text{corr}}(\text{inhibitor})$ is the corrosion current density in the presence of the inhibitor.

Visualizations

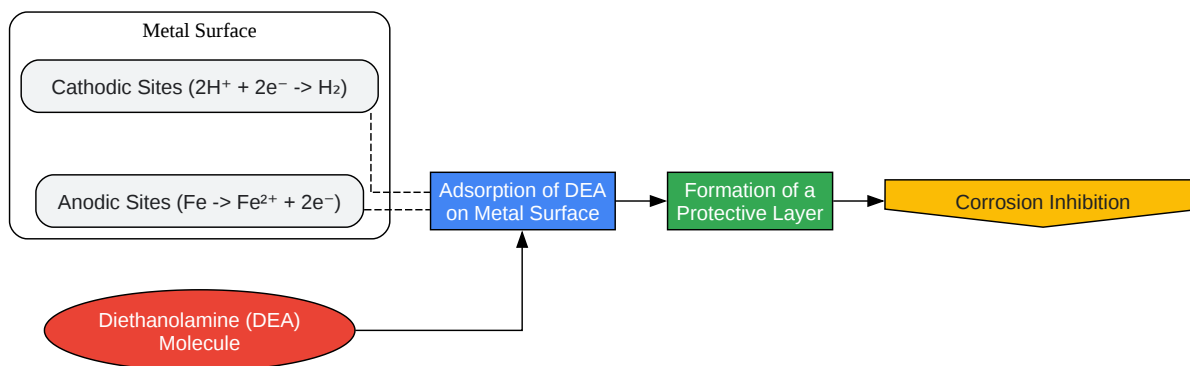
Experimental Workflow



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Caption: Experimental workflow for potentiostatic polarization.

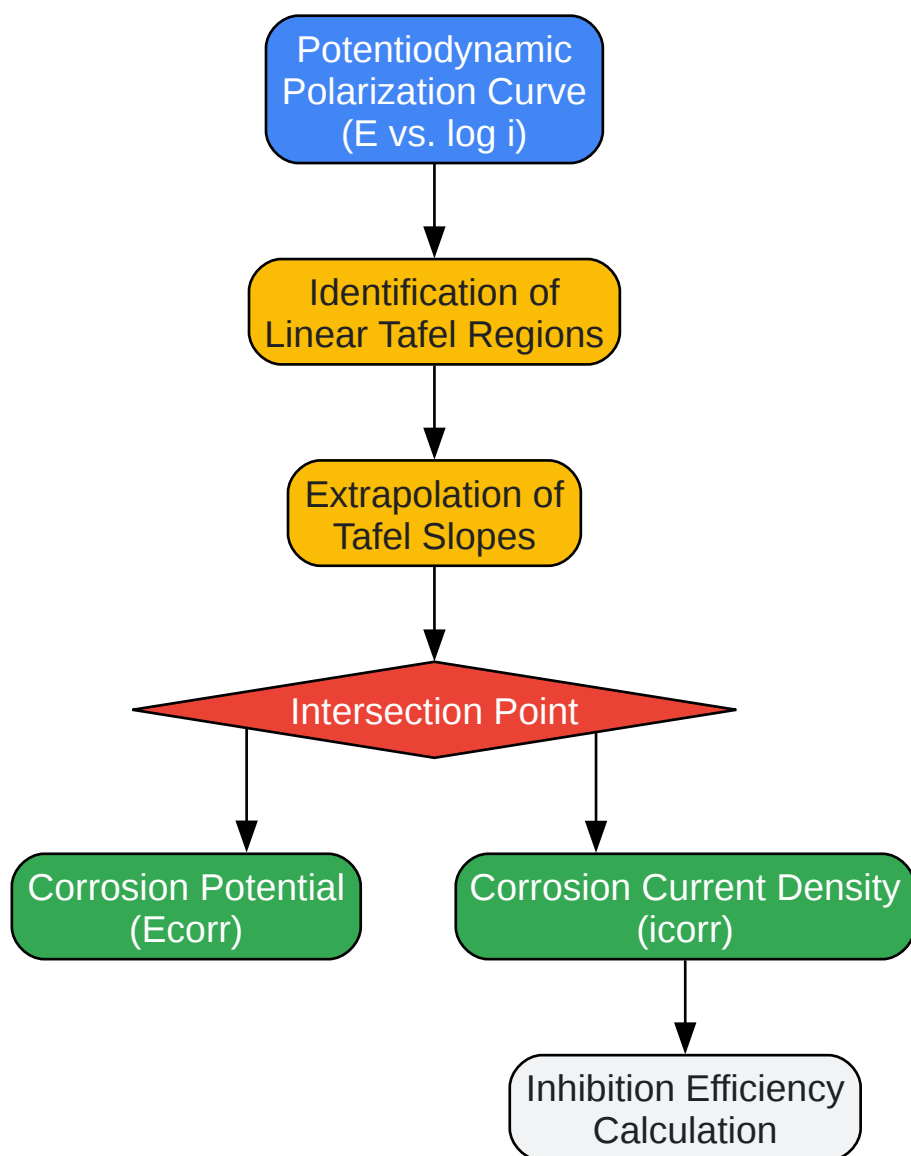
Inhibition Mechanism of Diethanolamine



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Caption: DEA corrosion inhibition mechanism.

Logical Relationship of Potentiostatic Polarization Data Analysis



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Caption: Data analysis logic for polarization curves.

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